

# In-Depth Technical Guide to Diversoside

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## Compound of Interest

Compound Name: *Diversoside*

Cat. No.: *B12310423*

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## Abstract

**Diversoside**, a naturally occurring coumarin compound, has been isolated from plant species such as *Aster subspicatus* and *Notopterygium forbesii*. This technical guide provides a comprehensive overview of its chemical properties, including its Chemical Abstracts Service (CAS) number and International Union of Pure and Applied Chemistry (IUPAC) name. While detailed experimental data on its biological activities and specific signaling pathway interactions remain limited in publicly accessible literature, this document serves as a foundational resource for researchers and professionals in drug development interested in the potential of **Diversoside**.

## Chemical Identification

Identifier	Value	Source
CAS Number	55062-36-7	[1]
IUPAC Name	7-[(E,6R)-7-hydroxy-3,7-dimethyl-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoct-2-enoy]chromen-2-one	
Molecular Formula	C25H34O10	[1]
Molecular Weight	494.53 g/mol	[1]
Chemical Class	Coumarin	[2]

## Physicochemical Properties

Property	Value	Source
Physical Description	Powder	[3]
Purity	≥98%	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[2][3]
Storage	Store protected from air and light, refrigerated or frozen (2-8 °C)	[3]

## Biological Context and Potential

**Diversoside** belongs to the coumarin class of secondary metabolites, which are known for a wide range of pharmacological activities. Coumarins, in general, have been investigated for their anti-inflammatory, anticoagulant, antibacterial, antifungal, antiviral, and anticancer properties.[4][5] The specific biological activities and mechanisms of action for **Diversoside**, however, are not yet well-documented in available scientific literature.

The structural features of **Diversoside**, including the coumarin core and the glycosidic linkage to a sugar moiety, suggest potential for various biological interactions. The coumarin nucleus is a common scaffold in pharmacologically active compounds, and the sugar component can influence solubility, bioavailability, and receptor binding.

Further research is required to elucidate the specific biological targets and signaling pathways that may be modulated by **Diversoside**.

## Experimental Data (Currently Unavailable)

A comprehensive search of scientific databases did not yield specific quantitative data from experimental studies on **Diversoside**. Information regarding its efficacy, potency (e.g., IC50, EC50), and pharmacokinetic and pharmacodynamic profiles is not publicly available at this time.

## Experimental Protocols (Currently Unavailable)

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Diversoside** are not described in the currently available literature. The isolation from *Aster subspicatus* has been mentioned, but the specific methodologies were not detailed in the accessible resources.<sup>[2]</sup>

## Signaling Pathways and Mechanisms of Action (Hypothetical)

While no specific signaling pathways involving **Diversoside** have been identified, the broader class of coumarins has been shown to interact with various cellular signaling cascades. Potential, yet unconfirmed, areas of investigation for **Diversoside** could include pathways commonly affected by other coumarins, such as:

- **Inflammatory Pathways:** Modulation of pathways involving NF-κB, MAPKs, and COX enzymes.
- **Cell Proliferation and Apoptosis Pathways:** Effects on signaling cascades involving PI3K/Akt, caspases, and Bcl-2 family proteins.

- **Coagulation Cascade:** Given the well-known anticoagulant properties of some coumarins (e.g., warfarin), investigation into effects on vitamin K-dependent clotting factors could be warranted.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of **Diversoside**, from initial screening to mechanism of action studies.



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A potential experimental workflow for **Diversoside** research.

## Conclusion and Future Directions

**Diversoside** is a defined chemical entity with a known structure and CAS number. However, its biological activities and pharmacological potential remain largely unexplored. This presents a significant opportunity for researchers in natural product chemistry, pharmacology, and drug discovery.

Future research should focus on:

- **Biological Screening:** Conducting a broad range of in vitro assays to identify potential biological activities (e.g., anticancer, anti-inflammatory, antimicrobial).
- **Mechanism of Action Studies:** Elucidating the molecular targets and signaling pathways modulated by **Diversoside**.
- **In Vivo Studies:** Evaluating the efficacy and safety of **Diversoside** in animal models of relevant diseases.

This technical guide serves as a starting point for these future investigations, providing the fundamental chemical information required for sourcing and studying this intriguing natural

product.

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